

Cervolide chemical structure and properties

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Compound of Interest

Compound Name: 1,6-Dioxacycloheptadecan-7-one

CAS No.: 6707-60-4

Cat. No.: B1201953

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An In-Depth Technical Guide to Cervolide

Introduction

Cervolide, a significant molecule in the landscape of synthetic fragrance ingredients, is a macrocyclic musk known for its soft, musky, and slightly fruity-woody aroma.^{[1][2][3]} As a key component in a perfumer's palette, it provides a lingering, warm, and clean base note to a wide array of fragrance compositions. This guide offers a comprehensive technical overview of Cervolide, intended for researchers, scientists, and professionals in the fields of chemistry, toxicology, and drug development. It delves into its chemical architecture, physicochemical characteristics, synthesis, and known biological interactions, while also providing practical experimental protocols for its evaluation.

Overview of Cervolide as a Macrocyclic Musk

Cervolide belongs to the class of macrocyclic musks, which are characterized by a large ring structure, typically containing 14 to 18 carbon atoms, with a lactone or ketone functional group. These molecules are prized for their olfactory properties that mimic the scent of natural musk, historically obtained from the musk deer. The development of synthetic musks like Cervolide

was driven by ethical considerations and the need for a consistent and sustainable supply of these important fragrance ingredients.

Significance in Fragrance Chemistry

In perfumery, Cervolide is valued for its excellent fixative properties, meaning it helps to prolong the evaporation of more volatile fragrance components, thus extending the overall longevity of a scent on the skin.^[3] Its subtle yet persistent character makes it a versatile ingredient in fine fragrances, personal care products, and household goods.

Scope of the Guide

This technical guide provides a detailed examination of Cervolide, encompassing its chemical and physical properties, a review of its synthesis, and an exploration of its biological and toxicological profile based on available data for synthetic musks. Furthermore, it includes standardized experimental protocols for the sensory and in vitro evaluation of this compound, aiming to equip researchers with the necessary information for further investigation and application.

Chemical Structure and Physicochemical Properties

A thorough understanding of the chemical and physical properties of Cervolide is fundamental to its application and study.

Chemical Identity

- Systematic Name: **1,6-Dioxacycloheptadecan-7-one**^{[1][4]}
- Synonyms: 12-Oxahexadecanolide, Musk 781, Hibiscolide^[4]
- CAS Number: 6707-60-4^[2]
- Molecular Formula: C₁₅H₂₈O₃^[2]
- Molecular Weight: 256.38 g/mol ^[2]

Stereochemistry

Currently, there is limited publicly available information regarding the specific stereoisomers of Cervolide that are produced and used commercially. The synthesis methods generally point to a racemic mixture, but the olfactory properties of individual enantiomers may differ. Further research into the stereoselective synthesis and sensory evaluation of Cervolide's stereoisomers could provide valuable insights.

Physicochemical Properties

The physicochemical properties of Cervolide are summarized in the table below.

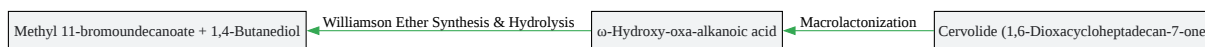
Property	Value	Reference(s)
Appearance	Colorless liquid	[2]
Boiling Point	300 °C (572 °F)	[2]
Flash Point	165 °C (329 °F)	[2]
Density	0.98 g/cm ³	[2]
Vapor Pressure	0.1593 mmHg @ 20°C	[2]
Log P (Octanol/Water Partition Coefficient)	3.7	[2]
Refractive Index @ 20°C	1.463 - 1.468	[2]
Solubility	Insoluble in water; soluble in ethanol and organic solvents.	

Synthesis and Manufacturing

Cervolide is a synthetic compound, and its production is achieved through chemical synthesis.

Retrosynthetic Analysis

A plausible retrosynthetic pathway for Cervolide (**1,6-Dioxacycloheptadecan-7-one**) involves a macrocyclization step, typically a macrolactonization, of a corresponding ω -hydroxy acid or its derivative. This precursor can be envisioned as being derived from simpler, commercially available starting materials.



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Caption: Retrosynthetic analysis of Cervolide.

Detailed Step-by-Step Synthesis Protocol

While a detailed, peer-reviewed synthesis protocol for Cervolide is not readily available in the public domain, a general synthetic route has been described. The synthesis involves the reaction of methyl 11-bromoundecanoate with the monosodium salt of 1,4-butanediol. This is followed by condensation to form a polyester, which is then depolymerized to yield the macrocyclic lactone, Cervolide.

A generalized, illustrative protocol based on this description would be:

Step 1: Williamson Ether Synthesis

- In a suitable reaction vessel equipped with a stirrer and under an inert atmosphere, dissolve 1,4-butanediol in a suitable solvent (e.g., anhydrous THF).
- Add one equivalent of a strong base, such as sodium hydride (NaH), portion-wise at a controlled temperature (e.g., 0 °C) to form the monosodium salt.
- To this solution, add methyl 11-bromoundecanoate dropwise.
- Allow the reaction to warm to room temperature and stir until completion, which can be monitored by techniques like thin-layer chromatography (TLC).
- Upon completion, quench the reaction carefully with water and extract the product with an organic solvent.
- The organic layer is then washed, dried, and concentrated to yield the crude ether-ester intermediate.

Step 2: Saponification

- Dissolve the crude intermediate from Step 1 in a suitable solvent mixture (e.g., methanol/water).
- Add a base, such as sodium hydroxide (NaOH), and heat the mixture to reflux to hydrolyze the methyl ester.
- Monitor the reaction for the disappearance of the starting material.
- After completion, cool the reaction mixture and acidify with a dilute acid (e.g., HCl) to protonate the carboxylate.
- Extract the resulting ω -hydroxy-oxa-alkanoic acid with an organic solvent.
- Dry and concentrate the organic layer to obtain the crude acid.

Step 3: Macrolactonization

- This critical step can be achieved through various methods, such as the Yamaguchi or Shiina macrolactonization protocols, which are designed to favor intramolecular cyclization over intermolecular polymerization, especially at high dilution.
- A general approach involves activating the carboxylic acid (e.g., with 2,4,6-trichlorobenzoyl chloride in the presence of a base like triethylamine) and then inducing cyclization by adding a catalyst (e.g., DMAP).
- The reaction is typically run in a non-polar solvent at elevated temperatures.
- Purification of the crude product is usually performed using column chromatography to isolate the desired Cervolide.

Industrial Manufacturing Considerations

On an industrial scale, the synthesis of Cervolide would be optimized for cost-effectiveness, yield, and safety. This would involve the use of readily available and inexpensive starting materials, efficient catalysts, and process conditions that minimize waste and energy consumption. The final product would undergo rigorous purification and quality control to meet the high standards of the fragrance industry.

Spectroscopic and Chromatographic Characterization

The structural elucidation and purity assessment of Cervolide rely on a combination of spectroscopic and chromatographic techniques. While detailed spectral data is not widely published, the expected spectral characteristics can be inferred.

^1H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum of Cervolide is expected to show characteristic signals for the methylene protons of the long aliphatic chain, typically in the range of δ 1.2-1.7 ppm. The protons adjacent to the ether and ester functionalities would appear at lower field (δ 3.5-4.5 ppm).
- ^{13}C NMR: The carbon NMR spectrum would display a signal for the carbonyl carbon of the lactone at approximately δ 170-175 ppm. The carbons of the ether linkages would resonate around δ 60-70 ppm, while the aliphatic methylene carbons would appear in the upfield region of the spectrum.

Note: Specific, assigned NMR data for Cervolide is not currently available in the public domain. The information above is based on general principles of NMR spectroscopy for similar structures.

Mass Spectrometry (MS)

The mass spectrum of Cervolide would show a molecular ion peak (M^+) corresponding to its molecular weight (256.38 g/mol). The fragmentation pattern would likely involve the characteristic cleavage of the lactone ring and the aliphatic chain, providing valuable structural information.

Note: Detailed mass fragmentation data for Cervolide is not publicly available.

Infrared (IR) Spectroscopy

The IR spectrum of Cervolide is expected to exhibit a strong absorption band corresponding to the carbonyl ($\text{C}=\text{O}$) stretching of the lactone functional group, typically in the region of 1730-

1750 cm^{-1} . Other significant peaks would include C-O stretching vibrations for the ether and ester groups and C-H stretching and bending vibrations for the aliphatic chain.

Note: A published IR spectrum for Cervolide is not readily accessible.

Gas Chromatography (GC) Analysis

Gas chromatography is a standard method for assessing the purity of volatile fragrance ingredients like Cervolide. When coupled with a mass spectrometer (GC-MS), it can also be used for identification and quantification in complex mixtures. The retention time of Cervolide on a given GC column under specific conditions is a key parameter for its identification.

Biological and Toxicological Profile

The biological and toxicological properties of Cervolide are of primary interest for its safe use in consumer products and for exploring any potential therapeutic applications.

Olfactory Properties and Mechanism of Odor Perception

Cervolide possesses a fine musk note with subtle fruity and woody undertones.^[1] The perception of its scent is initiated by the binding of the molecule to specific olfactory receptors in the nasal epithelium. Recent research has identified several human olfactory receptors that respond to musk compounds, providing a molecular basis for the perception of their characteristic odor.

Potential Biological Activities

While primarily used for its olfactory properties, the broader biological activities of Cervolide are not well-documented in publicly available literature. However, studies on other synthetic musks have raised considerations regarding their potential for other biological interactions.

Some synthetic musks have been investigated for their potential to interact with the endocrine system.^{[5][6]} These endocrine-disrupting chemicals can interfere with hormone signaling pathways.^{[5][6]} It is important to note that the endocrine-disrupting potential can vary significantly between different classes of synthetic musks. The potential for Cervolide to exhibit such activity would require specific investigation.

The cytotoxicity of fragrance ingredients is a critical aspect of their safety assessment. In vitro cytotoxicity assays are commonly used to evaluate the potential of a compound to cause cell death. While specific cytotoxicity data for Cervolide is not readily available, general protocols for assessing the cytotoxicity of fragrance compounds are well-established.

Ecotoxicity and Environmental Fate

The environmental impact of widely used chemicals like Cervolide is an important consideration. Givaudan, a major manufacturer, has provided some sustainability data for Cervolide, indicating that it is assessed for ecotoxicity using internationally recognized guidelines.^[1] The biodegradability of Cervolide is also a key factor in its environmental profile.^[1]

Experimental Protocols

The following section provides detailed, step-by-step methodologies for key experiments relevant to the evaluation of Cervolide.

Protocol for Sensory Evaluation of Musk Odorants

This protocol outlines a standard method for the sensory evaluation of a musk compound like Cervolide.

Objective: To determine the odor profile and intensity of Cervolide.

Materials:

- Cervolide solution (e.g., 10% in ethanol)
- Ethanol (perfumer's grade)
- Fragrance blotters (smelling strips)
- Odor-free environment

Procedure:

- Prepare a dilution series of Cervolide in ethanol (e.g., 10%, 5%, 1%, 0.1%).

- Dip a clean, labeled fragrance blotter into each dilution for a few seconds.
- Allow the ethanol to evaporate for approximately 30-60 seconds before evaluation.
- Present the blotters to a panel of trained sensory assessors in a randomized order.
- Assessors should evaluate the odor profile, noting the primary musk character and any secondary notes (e.g., fruity, woody, powdery).
- The intensity of the odor should be rated on a standardized scale (e.g., a 9-point scale from "no odor" to "extremely strong").
- The tenacity (longevity) of the scent can be evaluated by reassessing the blotters at regular time intervals (e.g., 1, 4, 8, and 24 hours).

Caption: Workflow for Sensory Evaluation of Cervolide.

Protocol for In Vitro Cytotoxicity Assessment (MTT Assay)

This protocol describes the use of the MTT assay to determine the potential cytotoxicity of Cervolide on a cell line (e.g., human dermal fibroblasts).

Objective: To determine the concentration of Cervolide that reduces cell viability by 50% (IC₅₀).

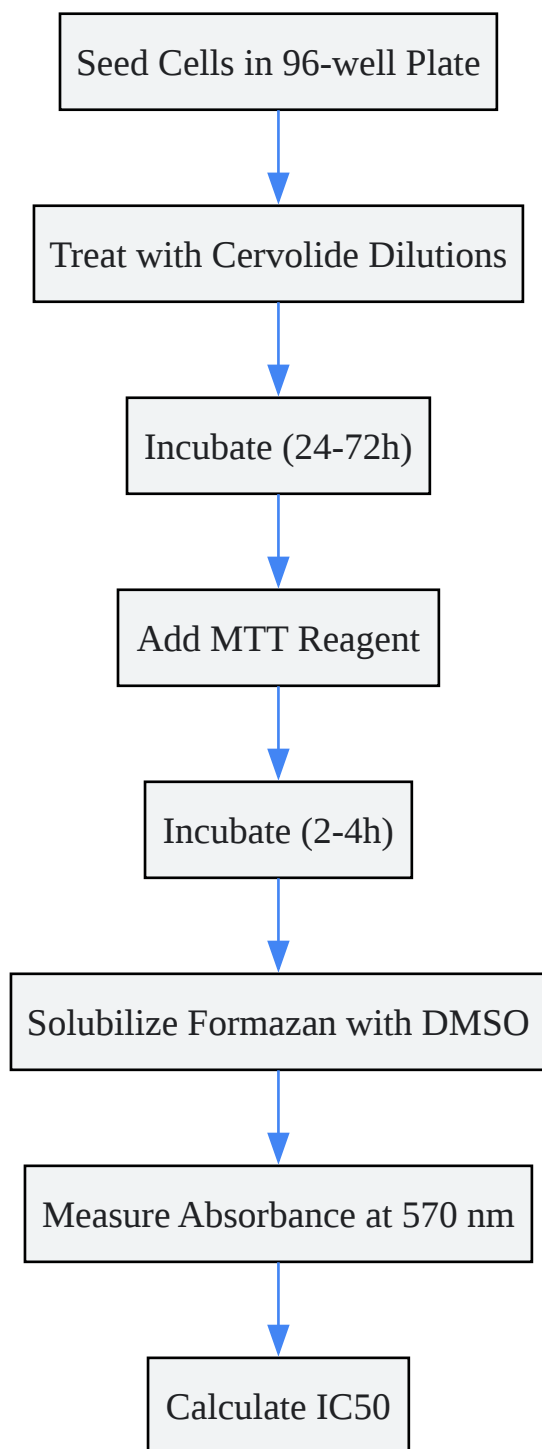
Materials:

- Cervolide
- Human dermal fibroblast cell line (or other relevant cell line)
- Cell culture medium (e.g., DMEM) with fetal bovine serum (FBS) and antibiotics
- Phosphate-buffered saline (PBS)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)

- DMSO (dimethyl sulfoxide)
- 96-well cell culture plates
- Microplate reader

Procedure:

- **Cell Seeding:** Seed the cells into a 96-well plate at a predetermined density (e.g., 5,000-10,000 cells/well) and allow them to adhere overnight in a humidified incubator at 37°C with 5% CO₂.
- **Compound Treatment:** Prepare a stock solution of Cervolide in a suitable solvent (e.g., DMSO) and then create a serial dilution in cell culture medium to achieve the desired final concentrations. Remove the old medium from the cells and add the medium containing different concentrations of Cervolide. Include a vehicle control (medium with the same concentration of DMSO as the highest Cervolide concentration) and a positive control for cytotoxicity (e.g., a known cytotoxic agent).
- **Incubation:** Incubate the cells with Cervolide for a specified period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** After the incubation period, remove the treatment medium and add fresh medium containing MTT solution to each well. Incubate for 2-4 hours, allowing viable cells to metabolize the MTT into formazan crystals.
- **Formazan Solubilization:** Remove the MTT-containing medium and add DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the cell viability against the logarithm of the Cervolide concentration to determine the IC₅₀ value.



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Sources

- [1. Cervolide | Givaudan \[givaudan.com\]](#)
- [2. ScenTree - Cervolide \(CAS N° 6707-60-4\) \[scentree.co\]](#)
- [3. fraterworks.com \[fraterworks.com\]](#)
- [4. CAS 6707-60-4: 1,6-Dioxacycloheptadecan-7-one | CymitQuimica \[cymitquimica.com\]](#)
- [5. mdpi.com \[mdpi.com\]](#)
- [6. ewg.org \[ewg.org\]](#)
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